

Safety and handling precautions for 3-Ethynyl-1,1'-biphenyl

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Compound of Interest

Compound Name: 3-Ethynyl-1,1'-biphenyl

Cat. No.: B1281427

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An In-depth Technical Guide to the Safety and Handling of **3-Ethynyl-1,1'-biphenyl**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Ethynyl-1,1'-biphenyl**, a compound utilized in various research and development applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. The table below summarizes the key properties of **3-Ethynyl-1,1'-biphenyl**.

Property	Value	Reference
CAS Number	58650-11-6	[1] [2]
Molecular Formula	C14H10	[1] [2]
Molecular Weight	178.23 g/mol	[2]
Physical Form	Solid or liquid	[1]
Purity	95%	[1]
Storage Temperature	2-8°C, sealed in a dry environment	[1] [2]

Hazard Identification and Classification

3-Ethynyl-1,1'-biphenyl is classified as a hazardous substance. The following table outlines its GHS classification and associated hazard statements. A related isomer, **4-Ethynyl-1,1'-biphenyl**, is also included for a more comprehensive hazard profile, as it shares similar structural features.

GHS Classification	3-Ethynyl-1,1'-biphenyl	4-Ethynyl-1,1'-biphenyl
Pictogram	GHS07 (Exclamation Mark)	GHS07 (Exclamation Mark)
Signal Word	Warning	Warning
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
Hazard Classes	Skin Irritation, Category 2 Eye Irritation, Category 2	Skin Irritation, Category 2 Eye Irritation, Category 2 Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory tract irritation)
References	[1]	[3] [4]

The parent compound, biphenyl, is associated with liver and kidney toxicity with chronic exposure and is considered to have suggestive evidence of carcinogenicity in animal studies.

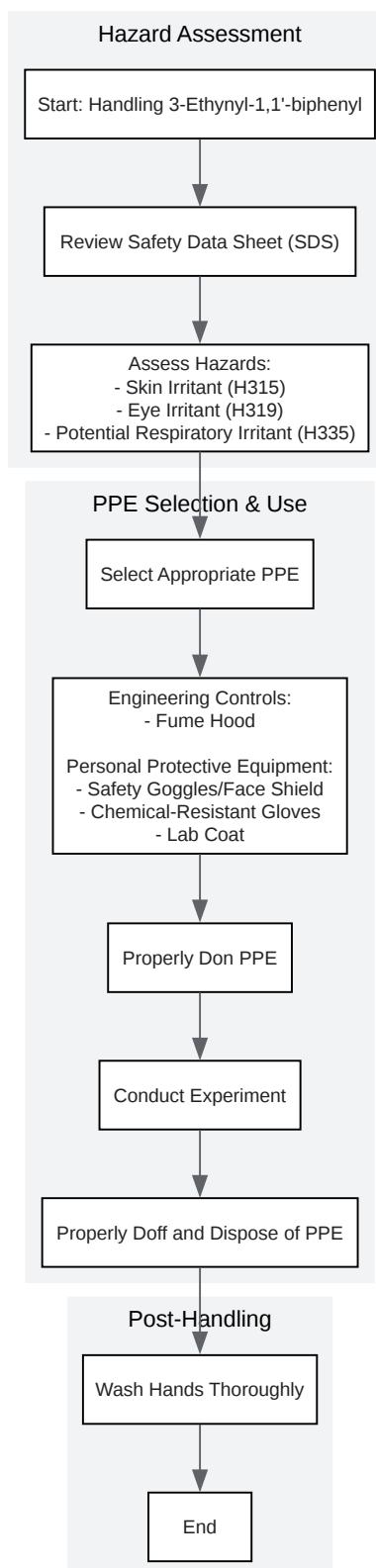
[5][6][7] While specific long-term toxicity data for **3-ethynyl-1,1'-biphenyl** is not readily available, its structural similarity to biphenyl warrants a cautious approach.

Experimental Protocols: Safe Handling and Emergency Procedures

Due to the hazardous nature of **3-Ethynyl-1,1'-biphenyl**, strict adherence to safety protocols is mandatory. The following sections detail the necessary precautions and emergency responses.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling this chemical. The following diagram illustrates the workflow for determining and using appropriate PPE.

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Personal Protective Equipment (PPE) Workflow

Engineering Controls

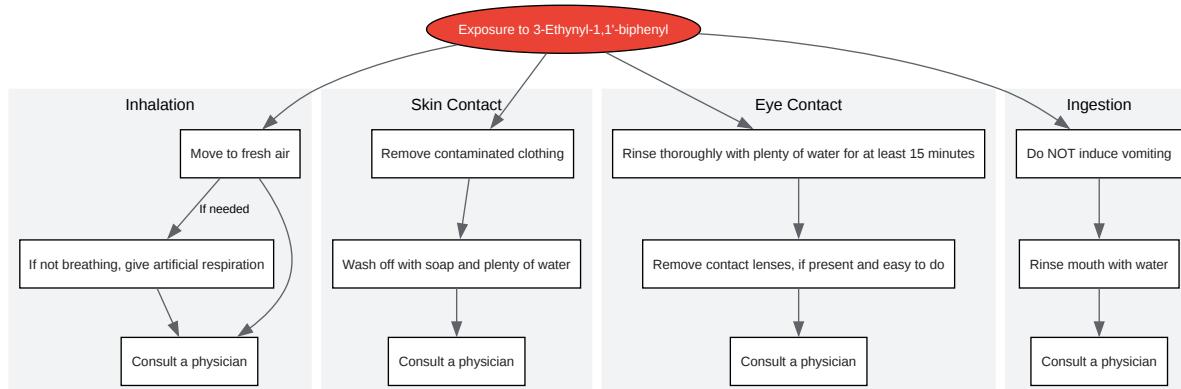
- Ventilation: Always handle **3-Ethynyl-1,1'-biphenyl** in a well-ventilated area. Use of a chemical fume hood is strongly recommended to minimize inhalation exposure.[8]

Handling and Storage

- Handling: Avoid contact with skin and eyes.[8] Do not breathe dust or vapors. Wash hands thoroughly after handling.[8]
- Storage: Store in a tightly closed container in a dry, well-ventilated place. Keep in a locked-up area.[9] Recommended storage is at 2-8°C.[1][2]

First Aid Measures

The following flowchart outlines the immediate first aid steps to be taken in case of exposure.



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First Aid Procedures for Exposure

Precautionary Statements

The following table summarizes the precautionary statements associated with the handling of **3-Ethynyl-1,1'-biphenyl** and its 4-ethynyl isomer.

Category	Precautionary Statement Code	Statement	Reference
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[10]
P264		Wash skin thoroughly after handling.	[4]
P271		Use only outdoors or in a well-ventilated area.	[4]
P280		Wear protective gloves/ eye protection/ face protection.	[8][10]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[3][8]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[3][4][10]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3][8][10]
P319		Get medical help if you feel unwell.	[3][4]
P332 + P313		If skin irritation occurs: Get medical advice/attention.	[1][8]

P337 + P313	If eye irritation persists: Get medical advice/attention.	[1][8]
P362 + P364	Take off contaminated clothing and wash it before reuse.	[1][3][8]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	[3][10]
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

Reactivity and Stability

- Reactivity: The ethynyl group can undergo various chemical reactions, including electrophilic aromatic substitution, oxidation, and reduction.[11] The synthesis of similar compounds often involves Sonogashira coupling, which utilizes a palladium catalyst.[11]
- Chemical Stability: The compound is stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[12]

This technical guide is intended to provide essential safety and handling information. It is not exhaustive and should be supplemented with a thorough review of the Safety Data Sheet (SDS) before use. All laboratory personnel should be trained on the potential hazards and safe handling procedures for this compound.

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